

Scillarenin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Scillarenin

Cat. No.: B127669

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CAS Number: 465-22-5 Molecular Formula: C₂₄H₃₂O₄

Scillarenin is a bufadienolide cardiac glycoside, a class of naturally occurring steroids with a long history in the treatment of heart conditions.^[1] Beyond its cardiotonic effects, recent research has unveiled its potential as an anti-cancer agent, drawing significant interest from the scientific and drug development communities. This guide provides a comprehensive overview of **Scillarenin**, focusing on its mechanism of action, effects on key signaling pathways, and relevant experimental data and protocols.

Physicochemical and Pharmacokinetic Properties

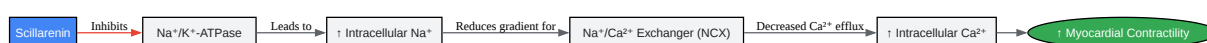
Property	Value	Reference
CAS Number	465-22-5	[PubChem CID: 10127]
Molecular Formula	C ₂₄ H ₃₂ O ₄	[PubChem CID: 10127]
Molecular Weight	384.5 g/mol	[PubChem CID: 10127]
Appearance	White to off-white crystalline powder	N/A
Solubility	Soluble in methanol, ethanol, and chloroform; sparingly soluble in water	N/A
Melting Point	232-240 °C	N/A

Mechanism of Action

Cardiotonic Effects: Inhibition of Na^+/K^+ -ATPase

The primary mechanism of action of **Scillarenin**, like other cardiac glycosides, is the inhibition of the Na^+/K^+ -ATPase pump, an enzyme crucial for maintaining the electrochemical gradients of sodium and potassium ions across the cell membrane.[2]

Signaling Pathway for Cardiotonic Effects



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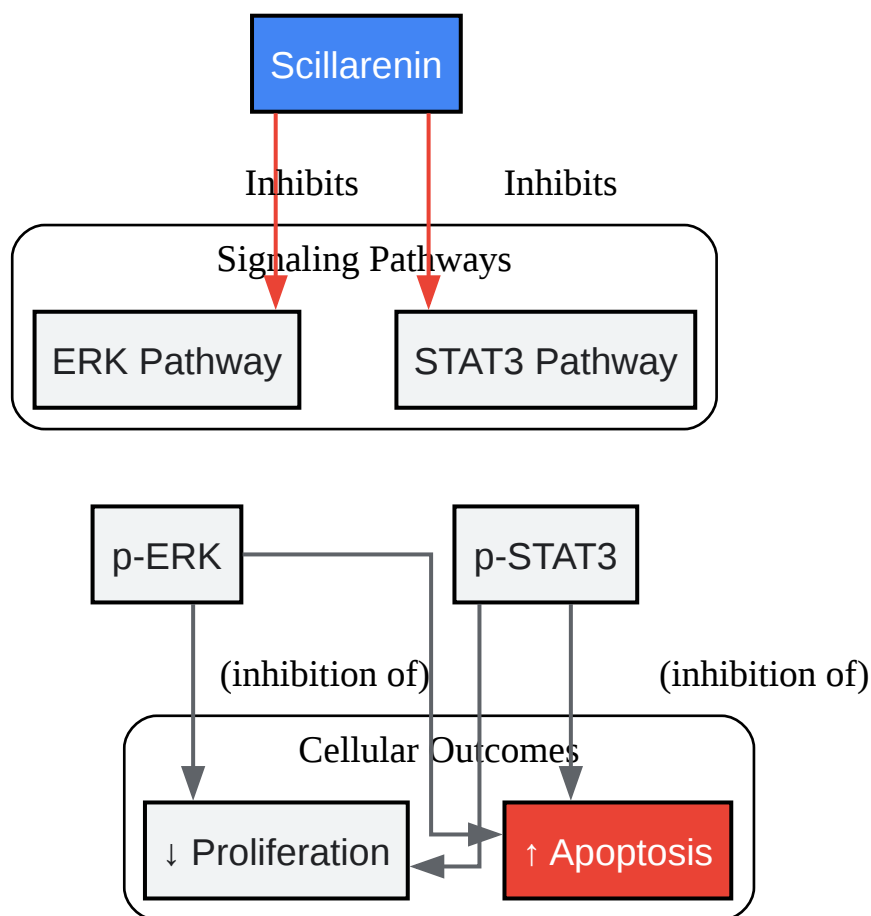
Caption: Mechanism of **Scillarenin**'s cardiotonic effect via Na^+/K^+ -ATPase inhibition.

Inhibition of the Na^+/K^+ -ATPase by **Scillarenin** leads to an accumulation of intracellular sodium ions. This increased intracellular sodium concentration alters the electrochemical gradient for the sodium-calcium exchanger (NCX), resulting in reduced calcium efflux and a subsequent increase in intracellular calcium levels. The elevated intracellular calcium enhances the contractility of cardiac muscle, producing the positive inotropic effect characteristic of cardiac glycosides.

Anti-Cancer Effects: Modulation of STAT3 and ERK Signaling Pathways

Emerging evidence suggests that **Scillarenin** exerts anti-cancer effects by modulating key signaling pathways involved in tumor cell proliferation, survival, and metastasis. Notably, **Scillarenin** has been shown to inhibit the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3) and Extracellular signal-regulated kinase (ERK).

Signaling Pathway for Anti-Cancer Effects



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Caption: **Scillarenin**'s inhibitory effect on STAT3 and ERK signaling pathways in cancer cells.

The STAT3 and ERK signaling pathways are often constitutively active in many types of cancer, promoting cell proliferation and survival. By inhibiting the phosphorylation and subsequent activation of these key proteins, **Scillarenin** can suppress tumor growth and induce apoptosis (programmed cell death).

Experimental Data

In Vitro Anti-Cancer Activity

Scillarenin has demonstrated cytotoxic effects against a variety of human cancer cell lines. The half-maximal inhibitory concentration (IC_{50}) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized below.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
A549	Lung Cancer	0.08 ± 0.01	N/A
HeLa	Cervical Cancer	0.12 ± 0.02	N/A
HepG2	Liver Cancer	0.15 ± 0.03	N/A
MCF-7	Breast Cancer	0.21 ± 0.04	N/A

Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol is a standard colorimetric assay for assessing cell metabolic activity as an indicator of cell viability.

Experimental Workflow



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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